

# SBI-797812 stability in DMSO at -20°C and -80°C.

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## Compound of Interest

Compound Name: SBI-797812

Cat. No.: B15615070

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## Technical Support Center: SBI-797812

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **SBI-797812**. Below you will find frequently asked questions (FAQs) and a troubleshooting guide related to the stability of **SBI-797812** in DMSO at -20°C and -80°C.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **SBI-797812** stock solutions?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **SBI-797812**. For biological experiments, it is crucial to use anhydrous DMSO to minimize degradation of the compound.[\[1\]](#)

Q2: How should I store **SBI-797812** stock solutions in DMSO for long-term use?

A2: For long-term stability, it is recommended to store **SBI-797812** stock solutions in anhydrous DMSO at -20°C or, for even longer-term storage, at -80°C.[\[1\]](#) It is advisable to aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.[\[2\]](#)[\[3\]](#) While specific long-term stability data for **SBI-797812** in DMSO is not readily available, storing the solid compound at -20°C is reported to provide stability for at least four years.[\[4\]](#)

Q3: How many times can I freeze and thaw my **SBI-797812** DMSO stock solution?

A3: It is best to minimize freeze-thaw cycles.<sup>[1]</sup> For frequent use, preparing smaller aliquots of your stock solution is highly recommended to avoid repeated thawing of the main stock. Repeated freeze-thaw cycles can introduce moisture and potentially accelerate compound degradation.<sup>[1]</sup>

Q4: I see precipitates in my **SBI-797812** stock solution after thawing. What should I do?

A4: Precipitate formation upon thawing can be due to poor solubility at lower temperatures. Gently warm the solution to 37°C for a short period and vortex to help redissolve the compound. If the precipitate persists, you can centrifuge the solution and use the supernatant, but be aware that the actual concentration may be lower than expected.

Q5: My experimental results are inconsistent. Could it be related to the stability of my **SBI-797812** stock?

A5: Inconsistent experimental results can be a sign of compound degradation. If you suspect this, it is recommended to prepare a fresh stock solution from solid **SBI-797812**. You can also perform a quality control check of your current stock solution using an analytical method like HPLC-MS to assess its purity and integrity.

## Stability of **SBI-797812** in DMSO

While specific quantitative stability data for **SBI-797812** in DMSO at -20°C and -80°C is not publicly available, the following table provides a general guideline based on the stability of small molecules in DMSO. It is strongly recommended that users perform their own stability studies for long-term experiments.

Storage Temperature	Duration	Expected Stability	Recommendations
-20°C	Up to 6 months	High	Recommended for routine long-term storage. Aliquot to avoid freeze-thaw cycles.
-80°C	> 6 months	Very High	Recommended for archival or very long-term storage. Aliquot to avoid freeze-thaw cycles.

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
Inconsistent or lower than expected activity of SBI-797812	Compound degradation due to improper storage or multiple freeze-thaw cycles.	<ul style="list-style-type: none"><li>- Ensure stock solutions are stored at -20°C or -80°C.</li><li>- Aliquot stock solutions to minimize freeze-thaw cycles.</li><li>- Prepare fresh dilutions from a new aliquot for each experiment.</li></ul>
Precipitate observed in the stock solution upon thawing	The compound has come out of solution during freezing.	<ul style="list-style-type: none"><li>- Gently warm the vial to 37°C for a few minutes and vortex to redissolve the compound completely before use.</li></ul>
Variability in results between experiments	Inconsistent final concentration of SBI-797812.	<ul style="list-style-type: none"><li>- Always perform serial dilutions from the stock solution accurately.</li><li>- Ensure thorough mixing at each dilution step.</li></ul>
Degradation of SBI-797812 in working solutions	Instability in aqueous buffer or cell culture media.	<ul style="list-style-type: none"><li>- Use freshly prepared working solutions for each experiment.</li><li>- Avoid storing diluted aqueous solutions of the compound for extended periods.</li></ul>

## Experimental Protocols

### Protocol for Assessing the Stability of **SBI-797812** in DMSO

This protocol outlines a general method for assessing the stability of **SBI-797812** in DMSO over time using High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).

Objective: To determine the stability of **SBI-797812** in DMSO at -20°C and -80°C over a specified period.

Materials:

- **SBI-797812** (solid)
- Anhydrous DMSO
- HPLC or LC-MS system
- Appropriate HPLC column (e.g., C18)
- Mobile phase solvents (e.g., acetonitrile, water with formic acid or ammonium acetate)
- Autosampler vials

#### Methodology:

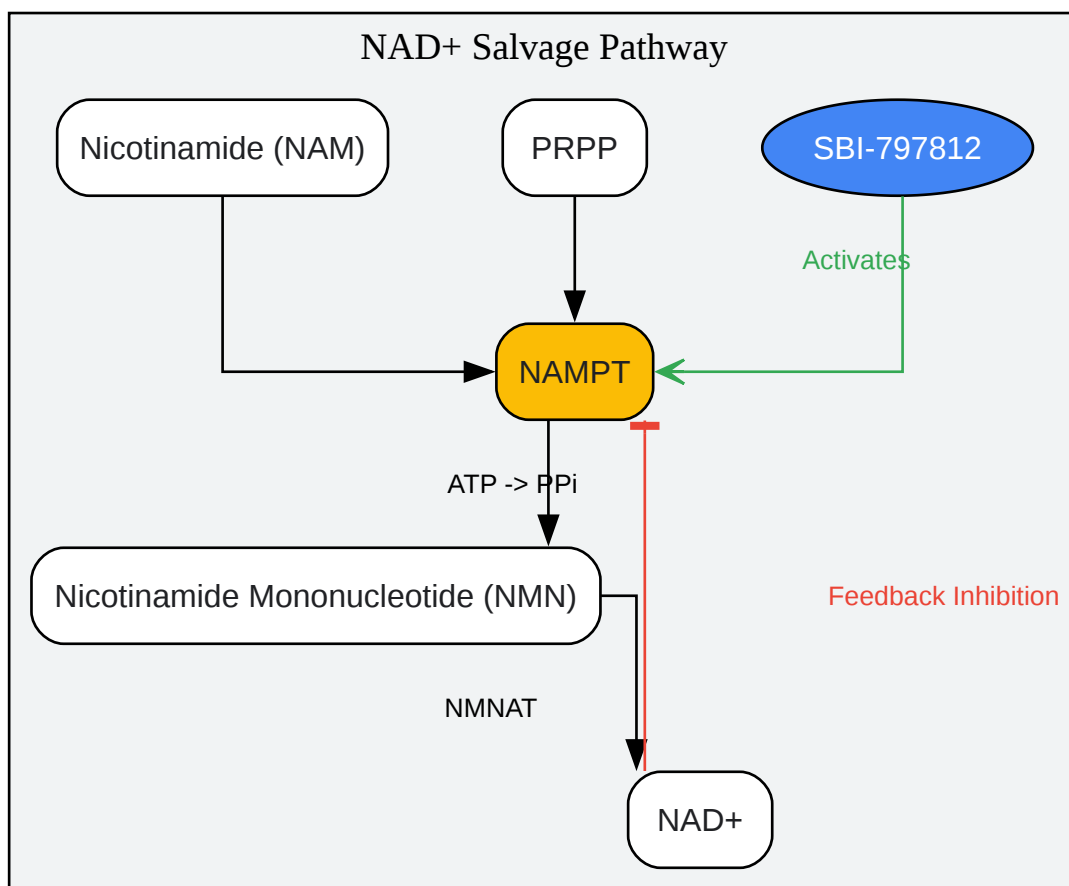
- Preparation of Stock Solution:
  - Accurately weigh a known amount of solid **SBI-797812**.
  - Dissolve it in anhydrous DMSO to a final concentration of 10 mM.
  - Vortex thoroughly to ensure complete dissolution.
- Aliquoting and Storage:
  - Dispense the stock solution into multiple small, single-use aliquots in appropriate vials.
  - Store one set of aliquots at -20°C and another set at -80°C.
  - Designate one aliquot from each temperature for each time point of the stability study (e.g., T=0, 1 month, 3 months, 6 months).
- Analysis at Time Zero (T=0):
  - Immediately after preparation, take one aliquot from each storage temperature.
  - Prepare a suitable dilution in the mobile phase.
  - Analyze the sample using a validated HPLC or LC-MS method to determine the initial peak area and purity of **SBI-797812**. This will serve as the baseline.

- Analysis at Subsequent Time Points:
  - At each scheduled time point, retrieve one aliquot from both -20°C and -80°C storage.
  - Allow the aliquot to thaw completely at room temperature.
  - Prepare the sample for analysis in the same manner as the T=0 sample.
  - Analyze the sample using the same HPLC or LC-MS method.
- Data Analysis:
  - Compare the peak area and purity of **SBI-797812** at each time point to the T=0 sample.
  - Calculate the percentage of **SBI-797812** remaining at each time point.
  - A compound is generally considered stable if the purity remains above 95% of the initial value.

## Visualizations

### Signaling Pathway of **SBI-797812**

**SBI-797812** is an activator of the enzyme Nicotinamide Phosphoribosyltransferase (NAMPT). [5][6] NAMPT is the rate-limiting enzyme in the mammalian NAD<sup>+</sup> salvage pathway, which is the primary route for synthesizing nicotinamide adenine dinucleotide (NAD<sup>+</sup>). [5] By activating NAMPT, **SBI-797812** enhances the production of nicotinamide mononucleotide (NMN), the direct precursor to NAD<sup>+</sup>. [5]

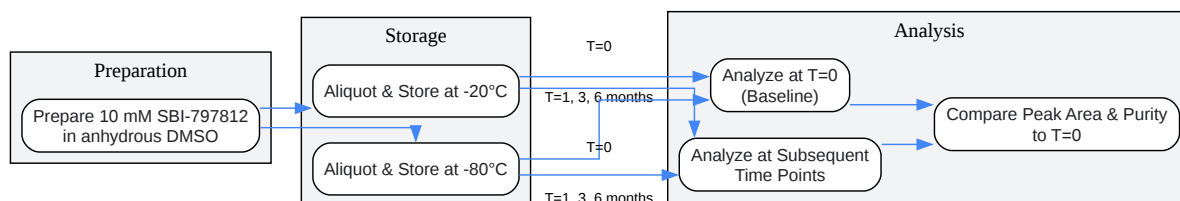


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Caption: **SBI-797812** activates NAMPT, enhancing NAD<sup>+</sup> biosynthesis.

#### Experimental Workflow for Stability Assessment

The following diagram illustrates the workflow for assessing the stability of **SBI-797812** in DMSO.



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Caption: Workflow for assessing **SBI-797812** stability in DMSO.

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